

Application Notes and Protocols: 3-(1H-imidazol-1-yl)benzoic Acid

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Compound of Interest

Compound Name: 2-(1H-Imidazol-1-yl)benzoic acid

Cat. No.: B061553

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the applications of 3-(1H-imidazol-1-yl)benzoic acid, a versatile bifunctional molecule. It serves as a crucial building block in medicinal chemistry and materials science. These notes include detailed experimental protocols, quantitative data summaries, and diagrams to illustrate key processes and pathways.

Core Compound Data

The fundamental physicochemical properties of 3-(1H-imidazol-1-yl)benzoic acid are essential for its proper handling, characterization, and application.

Property	Value	Source(s)
CAS Number	108035-47-8	[1] [2]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	188.18 g/mol	[1] [2]
Physical Form	Solid	[1]
Purity (Typical)	>95%	[1]
Solubility	Poorly soluble in water; moderately soluble in polar aprotic solvents (e.g., DMF, DMSO).	[2]
pKa (predicted)	Carboxylic Acid: ~4.2; Imidazole Ring: ~6.8	[2]
Stability	Stable under an inert atmosphere; may be prone to decarboxylation at temperatures above 200°C.	[2]

Hazard and Safety Information

According to safety data sheets, 3-(1H-imidazol-1-yl)benzoic acid is classified with the following hazards.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should always be used when handling this chemical.[\[1\]](#)[\[3\]](#)

- Acute Toxicity (Oral), Category 4 (H302): Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation, Category 2 (H315): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation, Category 2 (H319): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity - Single Exposure, Category 3 (H335): May cause respiratory irritation.[\[1\]](#)

Applications in Research and Development

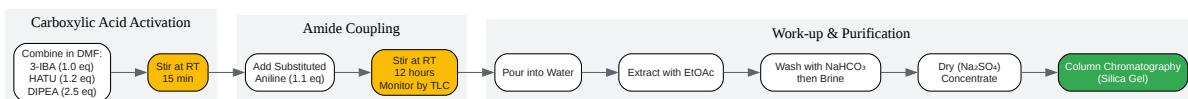
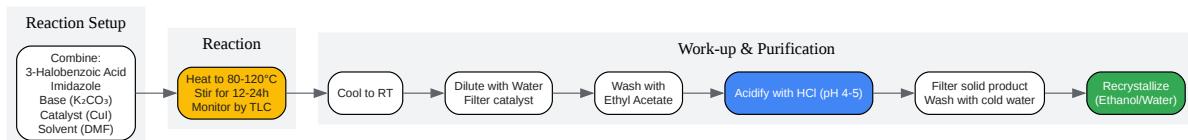
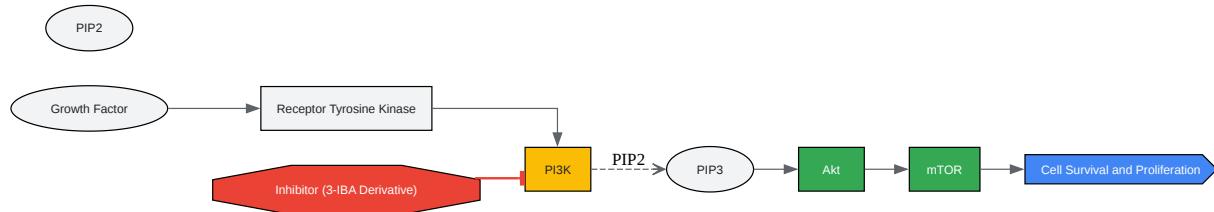
3-(1H-imidazol-1-yl)benzoic acid's unique structure, which combines a carboxylic acid and an imidazole ring, makes it a valuable precursor in several scientific fields.

Pharmaceutical Intermediate and Medicinal Chemistry

The bifunctional nature of 3-(1H-imidazol-1-yl)benzoic acid allows for extensive chemical modifications, making it an attractive scaffold for developing novel therapeutic agents.^[4] The carboxylic acid can be converted into amides, esters, and other functional groups, while the imidazole ring can coordinate with metal centers in enzymes or act as a hydrogen bond donor/acceptor.^{[4][5]} This versatility has led to its use in synthesizing compounds with potential antimicrobial and antioxidant properties.^[4]

Derivatives of 3-(1H-imidazol-1-yl)benzoic acid are of significant interest in medicinal chemistry for their potential anticancer, antimicrobial, and enzyme-inhibitory properties.^[5] The imidazole nucleus is a key component of many biologically active molecules and can enhance pharmacokinetic properties like solubility and bioavailability.^[5]

As potential anticancer agents, derivatives of this compound could interfere with critical cell survival and proliferation pathways, such as the PI3K/Akt/mTOR pathway.^[5]



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